

Technical Support Center: Acitretin Sodium Stability and Storage

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Compound of Interest

Compound Name: *Acitretin sodium*

Cat. No.: *B15541984*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **acitretin sodium** to prevent its degradation. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause the degradation of **acitretin sodium**?

A1: **Acitretin sodium** is a photosensitive oral retinoid that is susceptible to degradation under several conditions. The primary factors leading to its degradation are:

- **Light:** Exposure to both sunlight and UV light causes significant photolytic degradation.
- **Acidic Conditions:** Acitretin is unstable in acidic environments, leading to hydrolytic degradation.
- **Oxidation:** The presence of oxidizing agents can degrade acitretin.

Q2: What are the recommended storage conditions for **acitretin sodium** powder?

A2: To ensure the stability of solid **acitretin sodium**, it should be stored in a cool, dry, and well-ventilated place. Specific recommendations include:

- Temperature: Store at 20 to 25 °C (68 to 77 °F).
- Light: Protect from light by using an opaque or amber-colored, airtight container.
- Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon).
- Moisture: Keep the container tightly closed to protect from moisture.

Q3: How should I handle **acitretin sodium** in the laboratory to minimize degradation during experiments?

A3: All experiments involving **acitretin sodium** should be performed in dimmed light to prevent photodegradation. When preparing solutions, use solvents that are free of peroxides and dissolved oxygen. If possible, prepare solutions fresh for each experiment. For short-term storage of solutions, protect

- To cite this document: BenchChem. [Technical Support Center: Acitretin Sodium Stability and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541984/docs#technical-support-center-acitretin-sodium-stability-and-storage\]](https://www.benchchem.com/product/b15541984/docs#technical-support-center-acitretin-sodium-stability-and-storage)

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